

An In-depth Technical Guide to 6-Fluoro-2,3-dimethoxybenzoic acid

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Compound of Interest

Compound Name: 6-Fluoro-2,3-dimethoxybenzoic acid

CAS No.: 265670-72-2

Cat. No.: B1268436

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **6-Fluoro-2,3-dimethoxybenzoic acid**, a fluorinated aromatic carboxylic acid with significant potential as a versatile building block in medicinal chemistry and drug discovery. The strategic incorporation of a fluorine atom alongside two methoxy groups on the benzoic acid scaffold imparts unique physicochemical properties that can enhance the metabolic stability, binding affinity, and overall pharmacological profile of derivative compounds. This document delves into the nomenclature, physicochemical properties, a detailed plausible synthesis protocol, analytical characterization methodologies, and potential applications of this valuable synthetic intermediate. Safety and handling considerations are also addressed to ensure its proper use in a laboratory setting.

Introduction: The Strategic Advantage of Fluorination in Drug Design

The introduction of fluorine into organic molecules is a well-established and powerful strategy in modern drug discovery.^{[1][2]} The unique properties of the fluorine atom—its small size, high electronegativity, and the strength of the carbon-fluorine bond—can profoundly influence a molecule's lipophilicity, metabolic stability, and ability to interact with biological targets.^[1] **6-Fluoro-2,3-dimethoxybenzoic acid** (Figure 1) is a prime example of a fluorinated building block that offers medicinal chemists a scaffold with inherent drug-like properties. The presence of the fluorine atom at the 6-position, coupled with the electron-donating methoxy groups at the 2- and 3-positions, creates a unique electronic and steric environment, making it an attractive starting material for the synthesis of novel therapeutic agents. This guide aims to serve as a detailed resource for researchers leveraging this compound in their synthetic and drug development endeavors.

Figure 1: Chemical Structure of **6-Fluoro-2,3-dimethoxybenzoic acid**

Caption: Structure of **6-Fluoro-2,3-dimethoxybenzoic acid**.

Nomenclature and Physicochemical Properties

A clear understanding of the fundamental properties of a chemical entity is paramount for its effective use. The following table summarizes the key identifiers and physicochemical properties of **6-Fluoro-2,3-dimethoxybenzoic acid**.

Property	Value	Reference(s)
IUPAC Name	6-Fluoro-2,3-dimethoxybenzoic acid	
CAS Number	265670-72-2	
Molecular Formula	C ₉ H ₉ FO ₄	
Molecular Weight	200.16 g/mol	
Appearance	Solid	
Melting Point	148-149 °C	
Boiling Point	297.3 ± 35.0 °C at 760 mmHg	
Canonical SMILES	<chem>COC1=C(C(=C(C=C1)F)C(=O)O)OC</chem>	
InChI Key	OXYSHPNWRGUQPS-UHFFFAOYSA-N	

Synthesis Protocol: A Plausible Route via Directed Ortho-Metalation

While specific proprietary synthesis methods may exist, a highly plausible and efficient route for the preparation of **6-Fluoro-2,3-dimethoxybenzoic acid** involves the directed ortho-metalation of a suitable precursor, followed by carboxylation.[3][4] This strategy leverages the ability of the methoxy groups to direct lithiation to the adjacent ortho position.

Proposed Synthetic Scheme



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Caption: Proposed synthesis of **6-Fluoro-2,3-dimethoxybenzoic acid**.

Step-by-Step Experimental Protocol

Materials:

- 1-Fluoro-2,3-dimethoxybenzene
- n-Butyllithium (n-BuLi) in hexanes (typically 2.5 M)
- Anhydrous tetrahydrofuran (THF)
- Carbon dioxide (CO₂) gas or dry ice
- Hydrochloric acid (HCl), aqueous solution (e.g., 1 M)
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a rubber septum, and an argon/nitrogen inlet is charged with 1-Fluoro-2,3-dimethoxybenzene (1 equivalent) dissolved in anhydrous THF.
- **Cooling:** The reaction mixture is cooled to -78 °C using a dry ice/acetone bath.
- **Lithiation:** n-Butyllithium (1.1 equivalents) is added dropwise to the stirred solution via syringe, ensuring the internal temperature does not rise above -70 °C. The reaction is stirred at -78 °C for 1-2 hours. The formation of the lithiated intermediate may be indicated by a color change.
- **Carboxylation:** A stream of dry carbon dioxide gas is bubbled through the reaction mixture for 30-60 minutes at -78 °C. Alternatively, an excess of crushed dry ice can be carefully added in portions.

- **Quenching and Workup:** The reaction is allowed to warm to room temperature. The reaction is then quenched by the slow addition of 1 M HCl until the aqueous layer is acidic (pH ~2).
- **Extraction:** The aqueous layer is extracted three times with diethyl ether.
- **Washing and Drying:** The combined organic extracts are washed with water and then with brine. The organic layer is dried over anhydrous MgSO_4 or Na_2SO_4 .
- **Purification:** The solvent is removed under reduced pressure to yield the crude product. The crude **6-Fluoro-2,3-dimethoxybenzoic acid** can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized **6-Fluoro-2,3-dimethoxybenzoic acid**. The following spectroscopic techniques are recommended.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methoxy protons. The aromatic protons will likely appear as doublets or multiplets, with coupling constants indicative of their positions relative to the fluorine atom. The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift (typically >10 ppm).
- ^{13}C NMR: The carbon-13 NMR spectrum will show nine distinct signals corresponding to the nine carbon atoms in the molecule. The carbon atom attached to the fluorine will exhibit a large one-bond C-F coupling constant. The chemical shifts of the aromatic carbons will be influenced by the electronic effects of the fluorine and methoxy substituents.^[5]

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. Under electron ionization (EI), the molecular ion peak (M^+) should be observed at m/z 200.16. Characteristic

fragmentation patterns may include the loss of a methoxy group ($-\text{OCH}_3$) or a carboxyl group ($-\text{COOH}$).^[6]

Infrared (IR) Spectroscopy

The IR spectrum will display characteristic absorption bands for the functional groups present in the molecule. Key expected absorptions include:

- A broad O-H stretching band for the carboxylic acid in the region of $2500\text{--}3300\text{ cm}^{-1}$.
- A strong C=O stretching band for the carboxylic acid around 1700 cm^{-1} .
- C-O stretching bands for the methoxy groups and the carboxylic acid.
- A C-F stretching band, typically in the region of $1000\text{--}1300\text{ cm}^{-1}$.^[7]

Applications in Drug Discovery and Medicinal Chemistry

6-Fluoro-2,3-dimethoxybenzoic acid is a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.^{[8][9]}

- **Scaffold for Novel Compounds:** The carboxylic acid functionality provides a convenient handle for derivatization, such as amide bond formation or esterification, allowing for its incorporation into a wide range of molecular architectures.^[10]
- **Modulation of Pharmacokinetic Properties:** The presence of the fluorine atom can block sites of metabolism, thereby increasing the metabolic stability and half-life of a drug candidate. It can also modulate the acidity of the carboxylic acid group, which can influence its binding to target proteins and its permeability across biological membranes.
- **Intermediate in Pharmaceutical Synthesis:** This compound can serve as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs). For example, substituted benzoic acids are precursors to a variety of heterocyclic systems and other complex organic molecules.^{[11][12]}

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **6-Fluoro-2,3-dimethoxybenzoic acid**.

- General Precautions: Use in a well-ventilated area, preferably in a chemical fume hood.[13]
[14] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[15][16]
- Hazards: May cause skin, eye, and respiratory irritation.[14][17] Avoid inhalation of dust and contact with skin and eyes.[13]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[14]

Conclusion

6-Fluoro-2,3-dimethoxybenzoic acid represents a strategically designed building block for medicinal chemistry and drug discovery. Its unique combination of a fluorine atom and two methoxy groups on a benzoic acid core provides a versatile platform for the synthesis of novel compounds with potentially enhanced pharmacological properties. This technical guide has provided a comprehensive overview of its properties, a plausible and detailed synthetic route, analytical characterization methods, and potential applications. By understanding the principles and protocols outlined herein, researchers can effectively utilize this valuable compound to advance their drug discovery programs.

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